

RU 56187: A Technical Guide for Researchers

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Compound of Interest

Compound Name: RU 56187
CAS No.: 143782-25-6
Cat. No.: B1680185

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For Researchers, Scientists, and Drug Development Professionals

Introduction

RU 56187 is a non-steroidal antiandrogen (NSAA) that acts as a silent antagonist of the androgen receptor (AR).[1] Unlike steroidal antiandrogens, **RU 56187** does not possess any agonistic activity and demonstrates a high specificity for the AR with negligible affinity for other steroid hormone receptors.[1] This high selectivity minimizes the potential for off-target effects, a desirable characteristic in therapeutic drug development. **RU 56187** has been identified as a prodrug, which is converted in vivo to its active metabolite, cyanonilutamide (also known as RU 56279).[1] This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **RU 56187**, intended for researchers and professionals in the field of drug development.

Chemical Structure and Properties

RU 56187, with the IUPAC name 2-(Trifluoromethyl)-4-(3,4,4-trimethyl-5-oxo-2-sulfanylideneimidazolidin-1-yl)benzonitrile, is a complex organic molecule.[1] Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
IUPAC Name	2-(Trifluoromethyl)-4-(3,4,4-trimethyl-5-oxo-2-sulfanylideneimidazolidin-1-yl)benzonitrile	[1]
Chemical Formula	C14H12F3N3OS	[1]
Molar Mass	327.33 g/mol	[1]
Type	Non-steroidal antiandrogen	[1]
Nature	Silent antagonist of the androgen receptor	[1]
Prodrug Status	Prodrug of Cyanonilutamide (RU 56279)	[1]

Biological Activity and Pharmacokinetics

RU 56187 exhibits potent antiandrogenic activity. In animal studies, it has been shown to be 3- to 10-fold more potent than other non-steroidal antiandrogens such as bicalutamide and nilutamide.[1] The biological activity and pharmacokinetic profile of **RU 56187** are detailed in the following tables.

In Vitro Activity

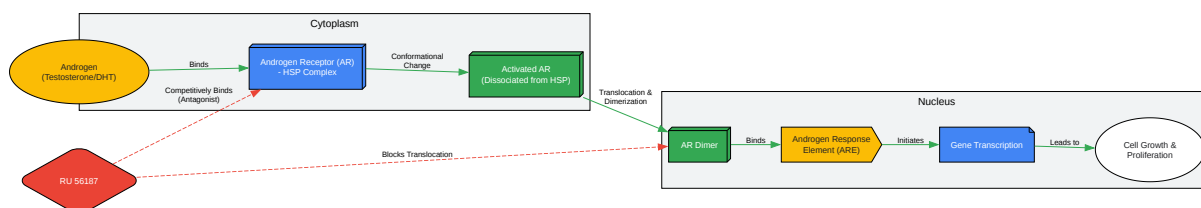
Parameter	Value	Species/System	Reference
Relative Binding Affinity (vs. Testosterone)	92%	Not Specified	[1]

In Vivo Activity & Pharmacokinetics

Parameter	Value	Species	Reference
Potency vs. Bicalutamide/Nilutamide	3- to 10-fold greater	Animals	[1]
Elimination Half-Life	~1 hour	Rat	[2]
Conversion to Cyanonilutamide (RU 56279)	77%	Rat	[2]

Mechanism of Action: Androgen Receptor Signaling Pathway

RU 56187 functions by competitively inhibiting the binding of androgens, such as testosterone and dihydrotestosterone (DHT), to the androgen receptor. This antagonistic action prevents the conformational changes in the AR that are necessary for its subsequent translocation to the nucleus and the transcription of androgen-responsive genes. The diagram below illustrates the androgen receptor signaling pathway and the inhibitory effect of **RU 56187**.



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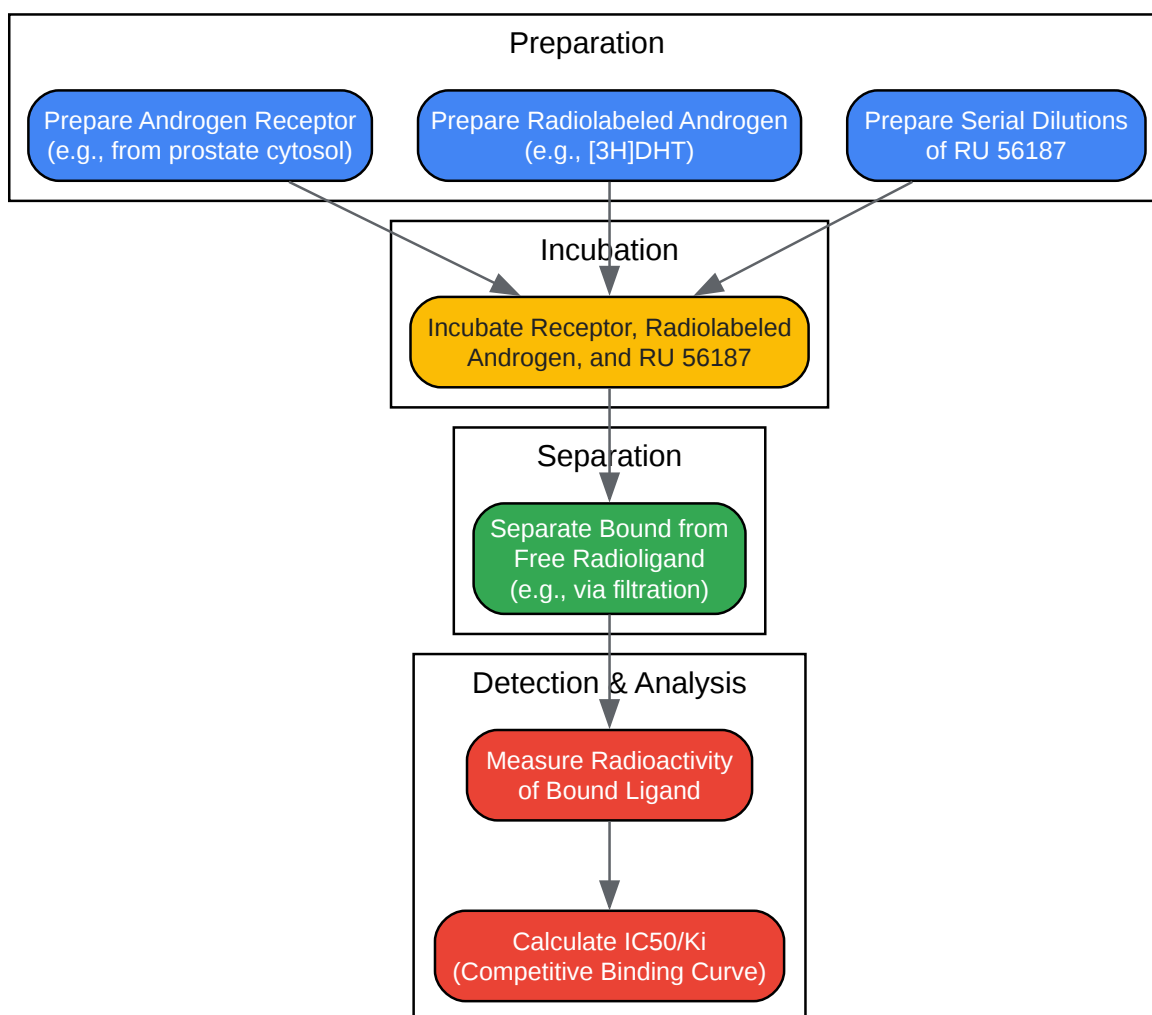
RU 56187 Mechanism of Action

Experimental Protocols

Detailed experimental protocols for **RU 56187** are not readily available in the public domain. However, based on standard methodologies for characterizing non-steroidal antiandrogens, the following outlines the likely experimental workflows.

Competitive Binding Assay (Illustrative Workflow)

This assay would be performed to determine the binding affinity of **RU 56187** to the androgen receptor.

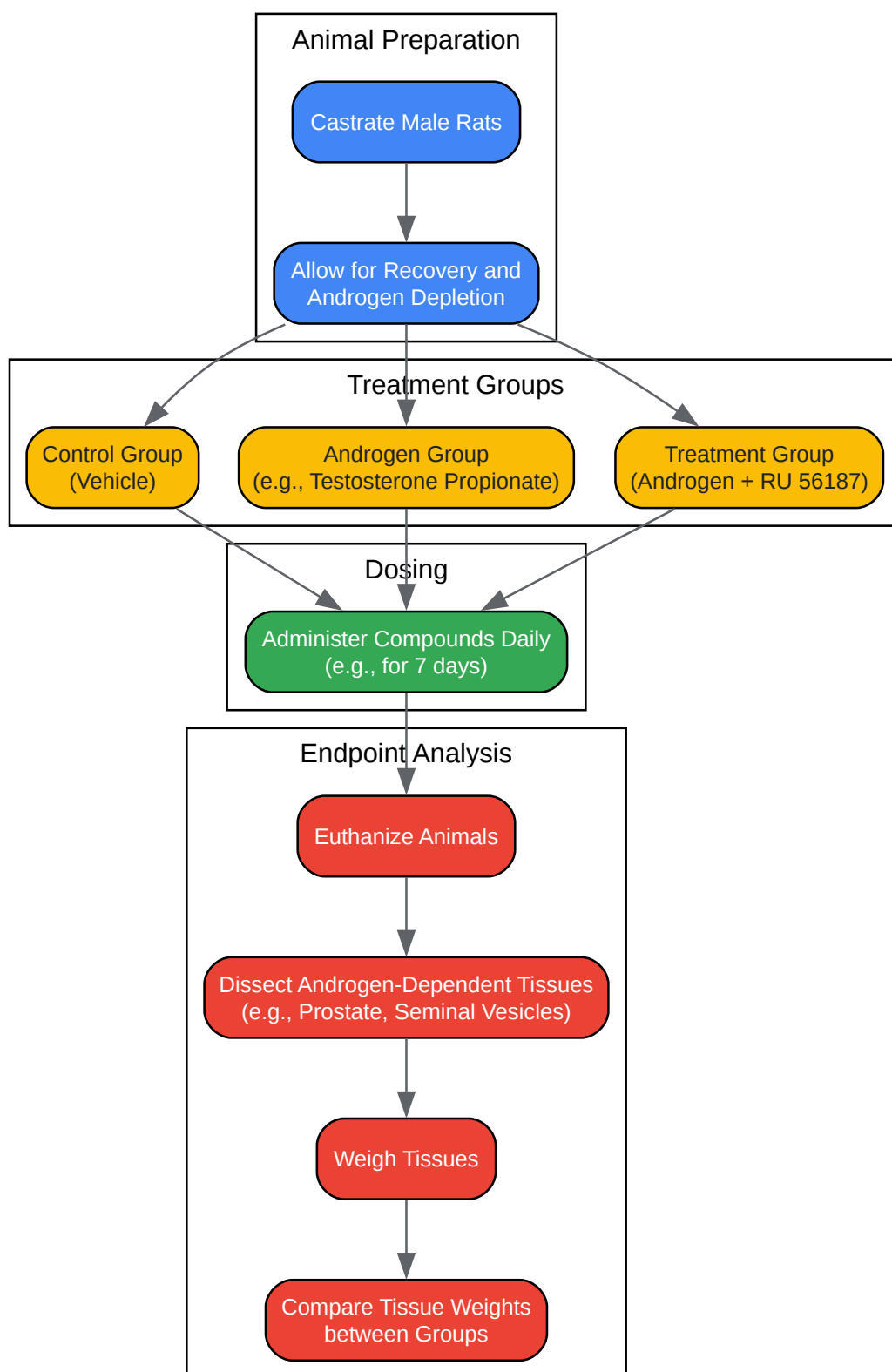


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Competitive Binding Assay Workflow

In Vivo Antiandrogenic Activity Assessment (Illustrative Workflow)

This type of study would be conducted to evaluate the efficacy of **RU 56187** in a living organism. A common model is the castrated male rat.



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In Vivo Antiandrogenic Activity Workflow

Conclusion

RU 56187 is a potent and selective non-steroidal antiandrogen with a clear mechanism of action. Its properties as a silent antagonist and a prodrug for the active metabolite cyanonilutamide make it a molecule of significant interest for researchers in the field of androgen-related disorders. While specific quantitative binding data and detailed experimental protocols are not widely published, the available information provides a strong foundation for further investigation and development. The experimental workflows provided in this guide offer a logical framework for the types of studies necessary to further elucidate the pharmacological profile of this compound.

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References

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- [2. Preliminary pharmacokinetics and metabolism of novel non-steroidal antiandrogens in the rat: relation of their systemic activity to the formation of a common metabolite - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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